

The Chemical Architecture of Metronidazole: A Technical Guide

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Compound of Interest

Compound Name:	Metrazoline
CAS No.:	221225-04-3
Cat. No.:	B1624828

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Metronidazole, a cornerstone in the treatment of anaerobic and protozoal infections, possesses a well-defined chemical structure that is fundamental to its therapeutic activity. This technical guide provides an in-depth exploration of the molecular structure of Metronidazole, detailing its key identifiers, physicochemical properties, and the experimental protocols utilized for its structural elucidation.

Core Chemical Identity

Metronidazole is chemically known as 2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethanol.[1] Its structure is characterized by a 5-nitroimidazole heterocyclic ring, which is the cornerstone of its biological activity, substituted with a methyl group and an ethanol side chain.

Identifier	Value
IUPAC Name	2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethanol
Chemical Formula	C ₆ H ₉ N ₃ O ₃
Molecular Weight	171.15 g/mol
CAS Number	443-48-1
InChI Key	VAOCPAMSLUNLGC-UHFFFAOYSA-N

Physicochemical Properties

Metronidazole is a white to pale yellow crystalline powder.[2] It exhibits solubility in water and ethanol, and is sparingly soluble in ether and chloroform.

Property	Value
Melting Point	159-163 °C
Solubility in Water	10 g/L at 20 °C
pKa	2.6

Structural Elucidation: Experimental Methodologies

The definitive structure of Metronidazole has been established through a combination of spectroscopic and crystallographic techniques. The following sections detail the typical experimental protocols for these analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is instrumental in determining the carbon-hydrogen framework of Metronidazole.

3.1.1. ¹H NMR Spectroscopy

- Instrumentation: A 400 MHz NMR spectrometer.

- Sample Preparation: A 5-10 mg sample of Metronidazole is dissolved in approximately 0.75 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Acquisition Parameters:
 - Pulse Program: Standard single-pulse sequence.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64 scans.
 - Chemical Shift Reference: Tetramethylsilane (TMS) at 0.00 ppm.

3.1.2. ¹³C NMR Spectroscopy

- Instrumentation: A 100 MHz NMR spectrometer.
- Sample Preparation: A 20-50 mg sample of Metronidazole is dissolved in approximately 0.75 mL of DMSO-d₆.
- Acquisition Parameters:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-10 seconds.
 - Number of Scans: 1024-4096 scans.
 - Chemical Shift Reference: DMSO-d₆ at 39.52 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of Metronidazole.

3.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Sample Preparation: A dilute solution of Metronidazole in a volatile organic solvent such as methanol or acetone.
- GC Parameters:
 - Column: A nonpolar capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness).
 - Injector Temperature: 250 $^{\circ}$ C.
 - Oven Temperature Program: Initial temperature of 100 $^{\circ}$ C, hold for 1 minute, then ramp to 280 $^{\circ}$ C at 20 $^{\circ}$ C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 230 $^{\circ}$ C.

3.2.2. Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Sample Preparation: A solution of Metronidazole in the mobile phase.
- LC Parameters:
 - Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.5 mL/min.
- MS/MS Parameters:
 - Ionization Mode: Positive ion electrospray ionization (ESI+).
 - Scan Mode: Multiple Reaction Monitoring (MRM) for the transition of the parent ion to a specific daughter ion.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the Metronidazole molecule.

- Instrumentation: A Fourier-transform infrared spectrometer.
- Sample Preparation: The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Acquisition Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans.

Single-Crystal X-ray Diffraction

This technique provides the precise three-dimensional arrangement of atoms in the crystalline state.

- Crystal Growth: Single crystals of Metronidazole suitable for X-ray diffraction can be grown by slow evaporation of a saturated solution in a suitable solvent like ethanol or acetone.
- Data Collection:

- Instrumentation: A single-crystal X-ray diffractometer equipped with a Mo K α ($\lambda = 0.71073 \text{ \AA}$) or Cu K α ($\lambda = 1.54184 \text{ \AA}$) radiation source.
- Temperature: Data is typically collected at low temperatures (e.g., 100 K) to minimize thermal vibrations.
- Data Collection Strategy: A series of diffraction images are collected over a range of crystal orientations.
- Structure Solution and Refinement: The collected diffraction data is used to solve the crystal structure using direct methods and refine the atomic positions and thermal parameters. A study on a derivative, metronidazole benzoate, revealed a triclinic crystal system with the P-1 space group.[3]

Chemical Structure Diagram

The following diagram illustrates the 2D chemical structure of Metronidazole.

Caption: 2D Chemical Structure of Metronidazole.

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